

Application Notes: High-Temperature Dyeing with Basic Red 18

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Compound of Interest

Compound Name: Basic Red 18

Cat. No.: B12370019

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Introduction

Basic Red 18, also known as Cationic Red GTL (C.I. 11085), is a cationic monoazo dye widely utilized in the textile industry for dyeing acrylic fibers.^{[1][2][3]} Its molecular structure contains a quaternary ammonium group, which imparts a positive charge in solution, allowing it to form strong ionic bonds with the anionic functional groups present in acrylic and other modified synthetic fibers.^{[2][3]} This dye is known for producing a dark red shade with a yellowish light.

The high-temperature dyeing method, typically performed at 120-130°C under pressure, is employed to enhance dye diffusion into the compact structure of synthetic fibers, ensuring deep shades and superior color fastness. **Basic Red 18** exhibits excellent stability at these high temperatures, with its colored light remaining unchanged, making it suitable for this process. These application notes provide a comprehensive overview and detailed protocols for the use of **Basic Red 18** in high-temperature dyeing applications for research and development purposes.

Physicochemical and Dyeing Properties

Basic Red 18 is a dark red powder with specific properties that dictate its application in dyeing. It is primarily used for dyeing acrylics but can also be applied to diacetate and acid-modified polyester fibers.

Property	Value	Source(s)
C.I. Name	Basic Red 18	
C.I. Number	11085	
CAS Number	14097-03-1 / 25198-22-5	
Molecular Formula	C ₁₉ H ₂₅ Cl ₂ N ₅ O ₂	
Molecular Weight	426.34 g/mol	
Chemical Class	Single Azo Dye	
Water Solubility	30 g/L (at 30-60°C)	
Compatibility Value (K)	3	
f Value	0.39	

Mechanism of Dyeing on Acrylic Fibers

The dyeing of acrylic fibers with cationic dyes like **Basic Red 18** is governed by an ion-exchange mechanism. The process involves several key stages, which are initiated once the dyeing temperature surpasses the glass transition temperature (T_g) of the acrylic fiber (approximately 75-85°C).

- **Adsorption:** The positively charged cationic dye molecules are attracted to the negatively charged surface of the acrylic fiber in the aqueous dyebath.
- **Diffusion:** As the temperature increases above the fiber's T_g, the polymer chains gain mobility, opening up the fiber structure. This allows the adsorbed dye molecules to diffuse from the surface into the amorphous regions of the fiber matrix.
- **Fixation:** The cationic dye molecules form strong electrostatic bonds with the anionic sulfonate (-SO₃⁻) or carboxylate (-COO⁻) groups that are incorporated into the acrylic polymer chain as dye sites. This ionic bonding is responsible for the dye's fixation and contributes to its good wet fastness properties.

Mechanism of **Basic Red 18** dyeing on acrylic fiber.

Color Fastness Properties

Fabrics dyed with **Basic Red 18** generally exhibit good to excellent fastness properties, which is critical for textile performance.

Fastness Test	Rating (ISO)	Source(s)
Light Fastness	6-7	
Perspiration (Fading)	4-5	
Perspiration (Staining)	5	
Soaping (Fading)	4-5	
Soaping (Staining)	5	

Toxicological Considerations

For researchers in drug development and related fields, it is pertinent to note that **Basic Red 18** is an azo dye. While highly effective for textiles, some azo dyes can be toxic or carcinogenic. Studies have investigated the effects of **Basic Red 18** on biological models, indicating potential haemotoxicity. Therefore, appropriate handling, safety measures, and effluent treatment are critical when working with this compound.

Protocols: High-Temperature Dyeing of Acrylic Fabric

This section provides a detailed protocol for dyeing acrylic fabric with **Basic Red 18** using a laboratory-scale high-temperature dyeing apparatus.

Materials and Equipment

- Substrate: Scoured and bleached acrylic fabric
- Dye: **Basic Red 18** (C.I. 11085)
- Chemicals:

- Acetic Acid (Glacial)
- Sodium Acetate
- Cationic Retarder (e.g., polyquaternary ammonium compound)
- Leveling Agent
- Non-ionic detergent
- Equipment:
 - Laboratory high-temperature beaker dyeing machine
 - Analytical balance
 - pH meter
 - Graduated cylinders and beakers
 - Stirring apparatus

Experimental Workflow Diagram

Experimental workflow for dyeing acrylic with **Basic Red 18**.

Detailed Protocol Steps

1. Pre-treatment (Scouring)

- Prepare a scouring bath containing 1-2 g/L of a non-ionic detergent.
- Wash the acrylic fabric in this bath at 60-70°C for 15-20 minutes to remove any impurities or finishing agents.
- Rinse the fabric thoroughly with hot water, followed by cold water.
- Allow the fabric to dry completely before weighing for the dyeing process.

2. Dyebath Preparation

- Set the liquor ratio (the ratio of the weight of the dyeing liquor to the weight of the fabric), typically between 10:1 and 20:1.
- Calculate the required amounts of dye and auxiliaries based on the weight of fabric (owf). A typical recipe is as follows:
 - **Basic Red 18**: 1.0% owf
 - Cationic Retarder: 2.0% owf
 - Leveling Agent: 0.5% owf
 - Sodium Acetate: 1.0 g/L
 - Acetic Acid: to achieve pH 4.5
- Fill the dyeing vessel with the required volume of deionized water.
- Add sodium acetate and the leveling agent, and stir until dissolved.
- Separately, make a paste of the **Basic Red 18** powder with a small amount of cold water, then add hot water (around 60°C) to dissolve it completely.
- Add the dissolved dye solution and the cationic retarder to the dyebath.
- Adjust the final pH of the dyebath to 4.5 using acetic acid.

3. High-Temperature Dyeing Cycle

- Place the dry acrylic fabric into the dyebath at approximately 60°C.
- Seal the dyeing vessel and begin heating.
- Raise the temperature from 60°C to 80°C at a rate of 2°C/minute.
- From 80°C to 100°C, reduce the heating rate to 1°C/minute. This controlled ramp rate is critical as the fiber passes through its glass transition temperature, preventing rapid, uneven dye uptake.

- From 100°C to 120°C, the heating rate can be increased back to 1.5-2°C/minute.
- Hold the temperature at 120°C for 30-60 minutes, depending on the desired shade depth.
- After the holding phase, cool the bath down to 80°C at a controlled rate of 2°C/minute.

4. Post-Dyeing Treatment (Soaping)

- Drain the dyebath and rinse the fabric with hot water.
- Prepare a fresh bath with 1 g/L of non-ionic detergent.
- Treat the dyed fabric in this soaping bath at 70°C for 15 minutes to remove any unfixed or surface-adhered dye.
- Rinse the fabric thoroughly with hot water and then cold water until the water runs clear.
- Dry the fabric.

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